

Mass Spectrometry Profiling of 2-(4-Biphenyl)-1-methylindole

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Compound of Interest

Compound Name: 2-(4-Biphenyl)-1-methylindole

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Technical Guide for Drug Discovery & Analytical Chemistry

Abstract

This technical guide provides a comprehensive mass spectrometry (MS) profiling framework for **2-(4-Biphenyl)-1-methylindole** (CAS: Derivative of 21470-37-1), a privileged scaffold in medicinal chemistry utilized in COX-2 inhibition, fluorescence imaging, and organic electronics. Unlike standard data sheets, this document details the mechanistic basis of ionization, fragmentation pathways, and method development strategies. It is designed for researchers requiring high-fidelity detection and structural validation of indole-biphenyl conjugates.

Part 1: Chemical Identity & Physicochemical Context

Before initiating MS analysis, the analyst must understand the molecule's behavior in solution and the gas phase. The biphenyl moiety confers significant lipophilicity, while the N-methyl group blocks protic tautomerization, influencing ionization preference.

Property	Specification	Mass Spec Implication
Chemical Formula	C ₂₁ H ₁₇ N	Monoisotopic Mass: 283.1361 Da
Molecular Weight	283.37 g/mol	[M+H] ⁺ = 284.14
Structure	Indole core, N-methylated, C2-biphenyl	High aromatic stability; resistant to simple cleavage. ^[1]
LogP (Predicted)	~5.5 - 6.0	Highly Lipophilic. Requires high % organic mobile phase.
pKa (Conjugate Acid)	~ -2 to -3 (Indole Nitrogen)	Low Basicity. Protonation requires acidic mobile phase (Formic/Acetic acid).

Part 2: Ionization Strategy (ESI vs. APCI vs. EI)

Electrospray Ionization (ESI)^[2]

- Recommendation: Primary method for LC-MS quantitation.
- Mechanism: The N1-methyl group prevents the formation of the neutral [M-H] species often seen in NH-indoles. However, the low basicity of the indole nitrogen means the molecule relies on solution-phase protonation driven by mobile phase acidity.
- Observation: Dominant [M+H]⁺ at m/z 284.1.
- Risk: Due to high lipophilicity, this molecule may suffer from poor ionization efficiency in pure ESI if droplet desolvation is incomplete.

Atmospheric Pressure Chemical Ionization (APCI)^[3]

- Recommendation: Preferred for high-sensitivity screening if ESI fails.
- Mechanism: Charge transfer or proton transfer in the gas phase. The conjugated biphenyl system stabilizes the radical cation [M]^{+•} (m/z 283) or protonated species [M+H]⁺ (m/z 284) depending on the solvent/corona discharge conditions.

- Benefit: Less susceptible to matrix effects from biological samples compared to ESI.

Electron Ionization (EI)[4]

- Recommendation: Structural elucidation and library matching (GC-MS).
- Observation: Intense molecular ion $M^+[2]$ • at m/z 283 (often the Base Peak).
- Fragmentation: Hard ionization induces characteristic cleavage of the methyl group and ring opening.

Part 3: Fragmentation Analysis & Pathways

Understanding the fragmentation is critical for developing MRM (Multiple Reaction Monitoring) transitions.

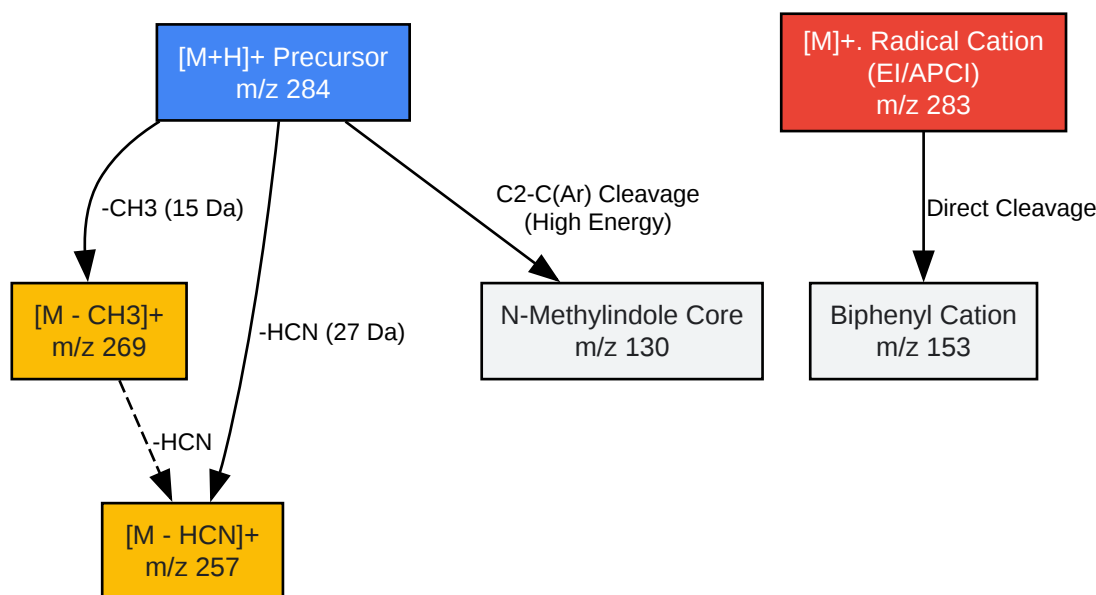
Proposed Fragmentation Mechanism (ESI-MS/MS)

In collision-induced dissociation (CID), the protonated precursor $[M+H]^+$ (284) undergoes specific cleavages.

- Loss of Methyl Radical/Methane (m/z 268/269): Cleavage of the $N-CH_3$ bond. While aromatic N -methyl bonds are strong, high collision energy can drive this loss, reforming the stable 2-biphenylindole cation.
- Indole Ring Cleavage (HCN Loss): A signature of indole mass spec. The pyrrole ring opens and loses neutral HCN (27 Da).
 - Transition: $284 \rightarrow 257$ (or $268 \rightarrow 241$).
- Biphenyl-Indole Bond Cleavage (Rare): The bond between the indole C2 and the biphenyl group is a strong C-C single bond with partial double bond character due to conjugation. Cleavage here is energetically demanding but yields:
 - m/z 152/153 (Biphenyl cation).
 - m/z 130 (N-methylindole core).

Visualization: Fragmentation Pathway

The following diagram illustrates the logical flow of ion dissociation for **2-(4-Biphenyl)-1-methylindole**.



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Caption: Predicted fragmentation pathways for **2-(4-Biphenyl)-1-methylindole** under ESI (blue) and EI (red) conditions.

Part 4: Experimental Method Development

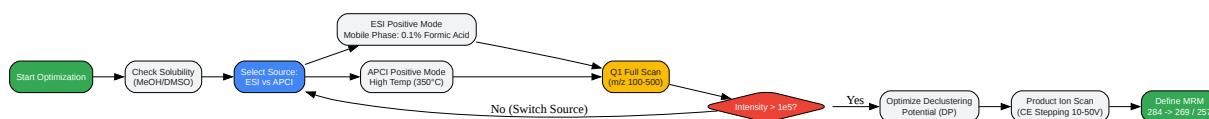
This protocol outlines a self-validating workflow for optimizing detection limits.

Sample Preparation

- Solvent: Dissolve 1 mg in 1 mL DMSO (Stock). Dilute to 1 µg/mL in 50:50 Acetonitrile:Water + 0.1% Formic Acid.
- Note: Avoid pure water; the compound will precipitate and adsorb to plastic vials.

LC-MS/MS Optimization Protocol

Use this step-by-step decision tree to tune the mass spectrometer.



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Caption: Workflow for optimizing LC-MS/MS parameters for lipophilic indole derivatives.

Recommended MRM Transitions (Quantitation)

Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Purpose
284.1 ([M+H] ⁺)	269.1 ([M-CH ₃] ⁺)	20 - 30	Quantifier (High abundance)
284.1 ([M+H] ⁺)	257.1 ([M-HCN] ⁺)	35 - 45	Qualifier (Structural specific)
284.1 ([M+H] ⁺)	153.1 (Biphenyl)	50+	Qualifier (High energy check)

Part 5: Troubleshooting & Artifacts

- Dimerization: At high concentrations (>10 µg/mL), you may observe [2M+H]⁺ at m/z 567. Dilute the sample.
- Adducts: In ammonium acetate buffers, look for [M+NH₄]⁺ at m/z 301.
- Carryover: Due to the biphenyl group, this compound is "sticky" on C18 columns.
 - Solution: Use a needle wash of 90:10 Isopropanol:Acetone.

References

- National Institute of Standards and Technology (NIST). Mass Spectrum of 3-Methyl-2-phenylindole (Analogous Fragmentation Pattern). NIST Mass Spectrometry Data Center.[3] [Link](#)
- Science Ready. Mass Spectrometry Fragmentation Patterns: Indoles and Aromatics. (General mechanistic principles for indole cleavage). [Link](#)
- Core (Caltech). Engineering Chemoselectivity in Hemoprotein-Catalyzed Indole Amidation. (Experimental protocols for N-methylindole analysis). [Link](#)
- PubChem. 2-(4-Biphenyl)indole (Parent Compound Data).[4] National Library of Medicine. [Link](#)

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. chemistry.miamioh.edu [chemistry.miamioh.edu]
- 3. 3-Methyl-2-phenylindole [webbook.nist.gov]
- 4. 2-(4-Biphenyl)-4-methoxyindoline | C₂₁H₁₉NO | CID 177811696 - PubChem [pubchem.ncbi.nlm.nih.gov]
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